

Myristoyl Pentapeptide-17 Acetate: A Technical Guide to Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Myristoyl Pentapeptide-17 Acetate

Cat. No.: B8089289

[Get Quote](#)

Introduction

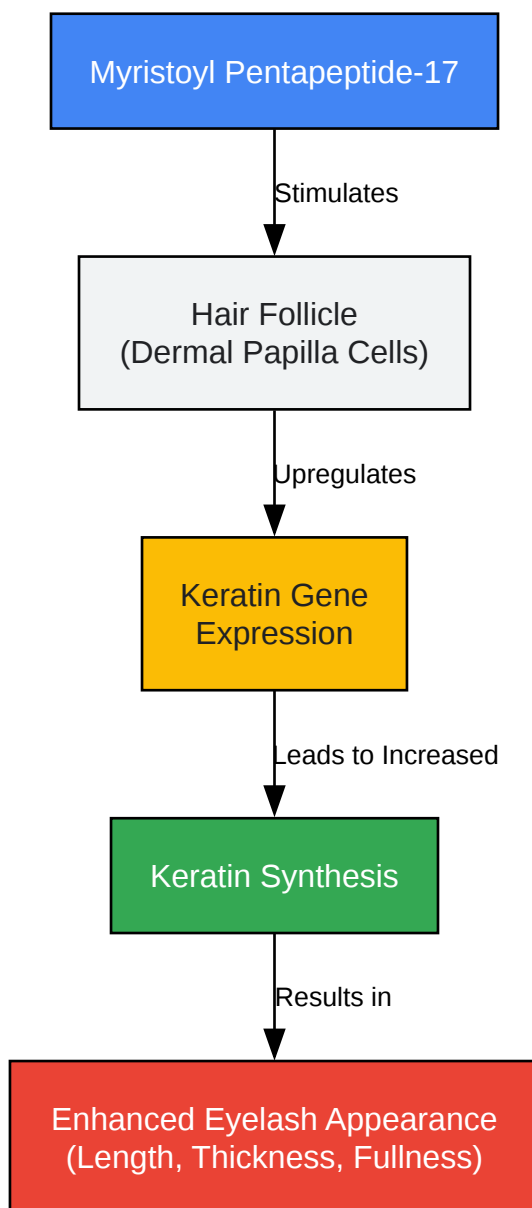
Myristoyl Pentapeptide-17 is a synthetic, bioactive peptide that has garnered significant attention in the cosmetics and dermatology sectors for its purported ability to enhance the appearance of eyelashes and eyebrows. Structurally, it is a five-amino-acid peptide (Lys-Leu-Ala-Lys-Lys) conjugated with myristic acid, a saturated fatty acid.[1] This lipophilic tail is designed to improve the bioavailability and skin penetration of the peptide, allowing it to reach the target hair follicles more effectively.[2] This technical guide provides an in-depth overview of the research applications of Myristoyl Pentapeptide-17, focusing on its mechanism of action, clinical efficacy, and the experimental protocols used to evaluate its performance.

Mechanism of Action

The primary mechanism of action attributed to Myristoyl Pentapeptide-17 is the stimulation of keratin gene expression.[3][4][5] Keratins are the fundamental structural proteins that constitute hair, skin, and nails. By upregulating the genetic expression of these proteins within the hair follicle, the peptide effectively promotes the synthesis of keratin, leading to hair that is thicker, stronger, and more resilient.[5][6][7]

Laboratory studies have shown that Myristoyl Pentapeptide-17 can increase the expression of keratin genes by up to 160%, directly boosting keratin production.[3] The peptide is believed to act on the dermal papilla cells at the base of the hair follicle, which play a crucial role in regulating the hair growth cycle.[6][8] In addition to its direct action on keratin synthesis,

Myristoyl Pentapeptide-17 may also facilitate the delivery of other key ingredients, such as growth factors, to the hair follicle.[9][10]



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of action for Myristoyl Pentapeptide-17.

Quantitative Data from Efficacy Studies

Multiple clinical and in-vivo studies have been conducted to quantify the effects of Myristoyl Pentapeptide-17 on eyelash appearance. These studies consistently report statistically

significant improvements in length, thickness, and volume. The data is summarized below for comparative analysis.

Study Description	Duration	Key Findings	Reference
Trial on 15 human volunteers (ages 24-82) applying a serum with Myristoyl Pentapeptide-17.	14 Days	25% increase in eyelash length and thickness.	[3]
In-vivo study applying a serum with Myristoyl Pentapeptide-17.	28 Days	66% increase in appearance of fullness and thickness.	[11]
Clinical study with a care solution containing 10% Myristoyl Pentapeptide-17.	6 Weeks	Up to a 72% increase in eyelash thickness and length.	[3][6]
Open-label study on 30 female participants (ages 15-45) using a serum with Myristoyl Pentapeptide-17 and Myristoyl Hexapeptide-16.	90 Days	Length: +10.52%Volume: +9.3%Thickness: +35%Curl: +50.83%	[7][10]

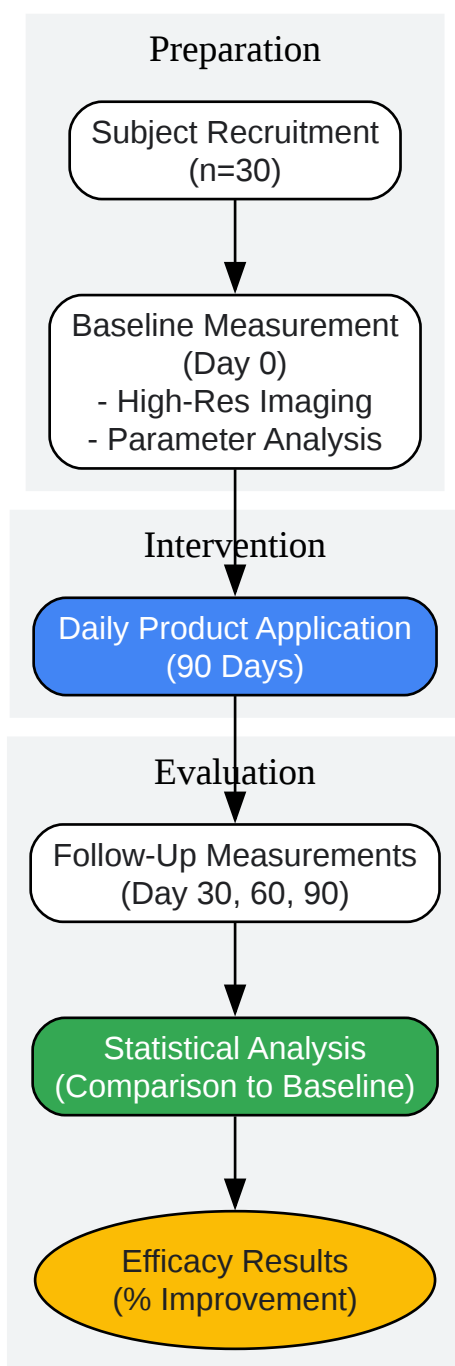
Experimental Protocols

Detailed experimental methodologies are crucial for the replication and validation of scientific findings. Below are representative protocols for clinical and in-vitro studies evaluating Myristoyl Pentapeptide-17.

Clinical Efficacy Trial Protocol (In-Vivo)

This protocol outlines a typical workflow for assessing the efficacy of a cosmetic serum containing Myristoyl Pentapeptide-17 on human eyelashes.

- Subject Recruitment: Recruit a cohort of healthy volunteers (e.g., n=30) with no known ophthalmic or dermatological conditions.[\[10\]](#) Obtain informed consent.
- Baseline Assessment (Day 0):
 - Conduct a dermatological and ophthalmological examination to ensure subject suitability.
 - Capture high-resolution digital images of the eyelashes using a standardized imaging system (e.g., Canfield VISIA-CR).
 - Use image analysis software (e.g., Caslite Nova) to measure baseline parameters: average lash length, thickness, volume, and curl angle.[\[10\]](#)
- Product Application:
 - Provide subjects with the test serum containing Myristoyl Pentapeptide-17.
 - Instruct subjects to apply a thin layer of the serum to the roots of the upper eyelashes once daily, typically at night, after cleansing the face.[\[7\]](#)[\[11\]](#)
- Follow-Up Assessments:
 - Schedule follow-up visits at predetermined intervals (e.g., Day 14, Day 28, Day 60, Day 90).[\[3\]](#)[\[10\]](#)[\[11\]](#)
 - At each visit, repeat the high-resolution imaging and image analysis to measure changes in lash parameters compared to baseline.
 - Record any adverse events or subject-reported observations.
- Data Analysis:
 - Perform statistical analysis (e.g., paired t-test) to determine the significance of changes from baseline for each parameter (length, thickness, etc.). A p-value of <0.05 is typically considered statistically significant.



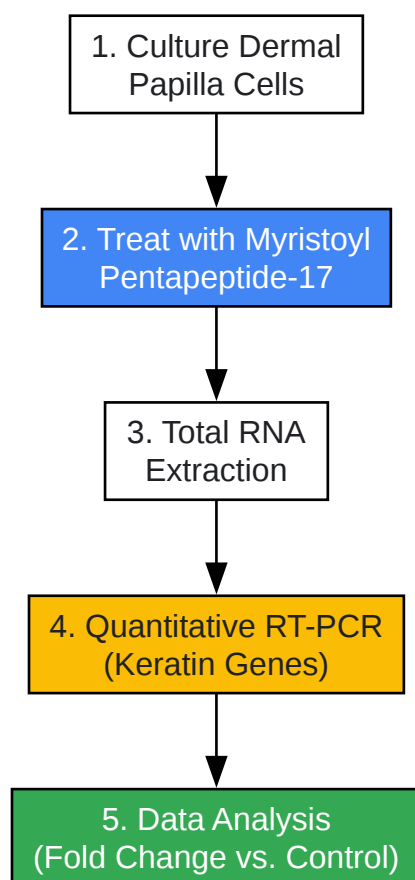
[Click to download full resolution via product page](#)

Caption: A generalized workflow for a clinical trial of an eyelash serum.

Keratinocyte Gene Expression Assay (In-Vitro)

This protocol describes a method to measure the effect of Myristoyl Pentapeptide-17 on keratin gene expression in a laboratory setting.

- Cell Culture: Culture human follicle dermal papilla cells (HFDPCs) or normal human epidermal keratinocytes (NHEK) in an appropriate growth medium until they reach approximately 80% confluency.[\[8\]](#)[\[12\]](#)
- Treatment:
 - Prepare solutions of **Myristoyl Pentapeptide-17 Acetate** at various concentrations in a suitable vehicle (e.g., DMSO, water).[\[13\]](#)
 - Replace the cell culture medium with a medium containing the different concentrations of the peptide. Include a vehicle-only control group.
 - Incubate the cells for a specified period (e.g., 24-48 hours) to allow for gene expression changes.
- RNA Extraction:
 - Lyse the cells and extract total RNA using a commercial kit (e.g., RNeasy Kit, Qiagen) according to the manufacturer's protocol.
 - Assess RNA quality and quantity using spectrophotometry or fluorometry.
- Quantitative Real-Time PCR (qRT-PCR):
 - Synthesize complementary DNA (cDNA) from the extracted RNA via reverse transcription.
 - Perform qRT-PCR using primers specific for target keratin genes (e.g., KRT1, KRT10) and one or more stable housekeeping genes (e.g., GAPDH, ACTB) for normalization.[\[14\]](#)
- Data Analysis:
 - Calculate the relative expression of the target keratin genes using the $2^{-\Delta\Delta CT}$ method.[\[14\]](#)
 - Compare the gene expression levels in the peptide-treated groups to the vehicle control group to determine the fold-change.



[Click to download full resolution via product page](#)

Caption: Workflow for an in-vitro keratin gene expression analysis.

Safety and Toxicology

Myristoyl Pentapeptide-17 is generally considered safe for topical cosmetic use, with clinical studies reporting no adverse side effects.[3] A risk assessment by the Danish Environmental Protection Agency concluded that the peptide and its constituent amino acids are not considered toxic and do not present a cause for health concerns, citing the low concentrations used in cosmetic products.[15] While comprehensive toxicological data for the specific peptide is limited, the Environmental Working Group (EWG) gives it a low hazard score.[15][16] As with any cosmetic ingredient, there is a potential for individual sensitivity or allergic reaction.[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Myristoyl Pentapeptide-17 (Explained + Products) [incidecoder.com]
- 2. Longer eyelashes - best hormone-free serums | MDhair [mdhair.co]
- 3. How To Stimulate Eyelash Growth Naturally - Life Extension [lifeextension.com]
- 4. Eyelashes falling out? Myristoyl pentapeptide-17? | MDhair [mdhair.co]
- 5. erthlash.com [erthlash.com]
- 6. News - Myristoyl Pentapeptide-17 (Eyelash Peptide) – The new favorite in the beauty industry [ngherb.com]
- 7. cellular-cosmetics.com [cellular-cosmetics.com]
- 8. Anti-Hair Loss Effect of Veratric Acid on Dermal Papilla Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. medchemexpress.com [medchemexpress.com]
- 10. An Open-label, Single-center, Safety and Efficacy Study of Eyelash Polygrowth Factor Serum - PMC [pmc.ncbi.nlm.nih.gov]
- 11. bellahut.com [bellahut.com]
- 12. Gene expression changes associated with altered growth and differentiation in benzo[a]pyrene or arsenic exposed normal human epidermal keratinocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Myristoyl Pentapeptide-17 Acetate | TargetMol [targetmol.com]
- 14. Identification and selection of reference genes for analysis of gene expression by quantitative real-time PCR in the eukaryote Suaeda altissima (L.) Pall - PMC [pmc.ncbi.nlm.nih.gov]
- 15. www2.mst.dk [www2.mst.dk]
- 16. ewg.org [ewg.org]
- To cite this document: BenchChem. [Myristoyl Pentapeptide-17 Acetate: A Technical Guide to Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8089289#myristoyl-pentapeptide-17-acetate-research-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com